

Application Notes and Protocols: 2-Pyridylethylamine Hydrochloride Solution

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Compound of Interest

Compound Name: 2-Pyridylethylamine hydrochloride

CAS No.: 24319-18-4

Cat. No.: B8803217

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Pyridylethylamine, and its more commonly used salt form, 2-Pyridylethylamine dihydrochloride, is a potent and selective agonist for the histamine H1 receptor.[1] As a crucial tool in research and drug development, it is instrumental in studying histaminergic signaling pathways and their physiological effects, such as vasoconstriction.[2] Understanding the intricacies of these pathways is vital for the development of novel therapeutics for a range of conditions, including allergic reactions and inflammatory diseases. These application notes provide detailed protocols for the preparation of 2-Pyridylethylamine dihydrochloride solutions and an overview of the associated signaling cascade.

Chemical and Physical Properties

A comprehensive summary of the key quantitative data for 2-Pyridylethylamine dihydrochloride is presented in the table below for easy reference. This information is critical for accurate solution preparation and experimental design.

Property	Value	Reference(s)
Molecular Formula	C ₇ H ₁₀ N ₂ ·2HCl	[2]
Molecular Weight	195.09 g/mol	[2]
Purity	≥98%	[1][2]
Appearance	Off-white to light brown solid	[3]
Solubility in Water	Up to 100 mM	[2]
Solubility in DMSO	Up to 50 mM	
Storage (Solid)	Desiccate at room temperature	[2]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[3]

Experimental Protocols

Protocol 1: Preparation of a 100 mM Aqueous Stock Solution of 2-Pyridylethylamine Dihydrochloride

This protocol details the steps for preparing a 100 mM stock solution of 2-Pyridylethylamine dihydrochloride in water.

1. Safety Precautions:

- Always handle 2-Pyridylethylamine dihydrochloride in a well-ventilated area, preferably within a fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.[4]
- Consult the Safety Data Sheet (SDS) for complete safety information before handling the compound.[4][5]

2. Materials:

- 2-Pyridylethylamine dihydrochloride (MW: 195.09 g/mol)

- High-purity sterile water (e.g., Milli-Q or equivalent)
- Sterile conical tubes (e.g., 15 mL or 50 mL)
- Sterile serological pipettes
- Vortex mixer
- Analytical balance
- Weighing paper

3. Equipment:

- Fume hood
- Calibrated pipettes
- pH meter (optional, for pH adjustment if required for the specific application)

4. Calculations:

To prepare a 100 mM stock solution, the required mass of 2-Pyridylethylamine dihydrochloride can be calculated using the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

- Desired Concentration: 100 mM = 0.1 mol/L
- Desired Volume: For example, to make 10 mL = 0.01 L
- Molecular Weight: 195.09 g/mol

Calculation Example for 10 mL of a 100 mM solution:

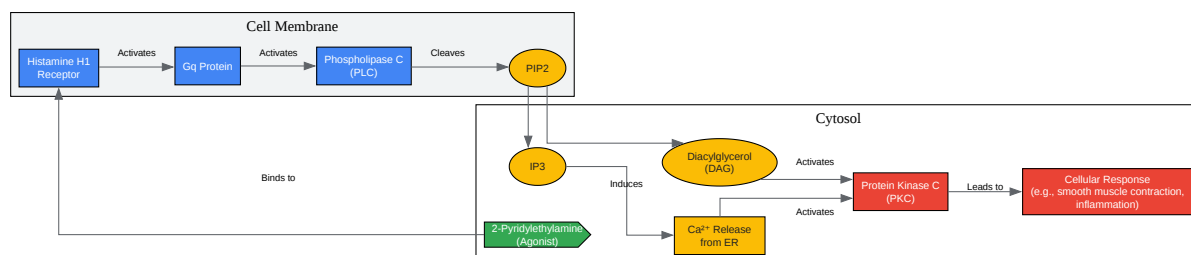
$$\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 195.09 \text{ g/mol} = 0.19509 \text{ g} = 19.51 \text{ mg}$$

5. Procedure:

- **Weighing the Compound:** In a fume hood, accurately weigh out 19.51 mg of 2-Pyridylethylamine dihydrochloride on an analytical balance using weighing paper.
- **Transfer:** Carefully transfer the weighed compound into a sterile 15 mL conical tube.
- **Dissolution:**
 - Add approximately 8 mL of high-purity sterile water to the conical tube containing the compound.
 - Cap the tube securely and vortex thoroughly until the solid is completely dissolved. The solution should be clear and colorless.
- **Volume Adjustment:**
 - Once the solid is fully dissolved, add sterile water to bring the final volume to 10 mL.
 - Invert the tube several times to ensure the solution is homogeneous.
- **Sterilization (Optional):** If sterility is required for downstream applications (e.g., cell culture), the solution can be filter-sterilized using a 0.22 μm syringe filter.
- **Aliquoting and Storage:**
 - Dispense the stock solution into smaller, single-use sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Label each aliquot clearly with the compound name, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[3]

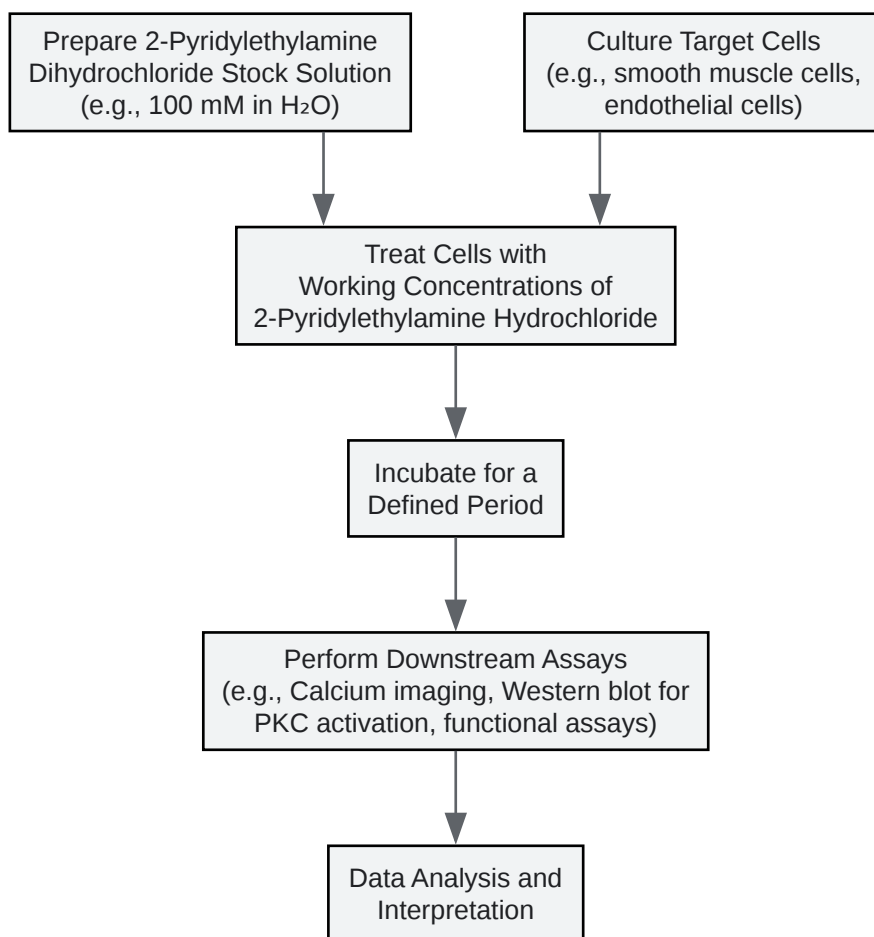
Signaling Pathway and Experimental Workflow

Activation of the histamine H1 receptor by an agonist such as 2-Pyridylethylamine initiates a well-defined signaling cascade that is crucial for many physiological responses. The following diagrams illustrate this pathway and a typical experimental workflow for studying its effects.



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Caption: Histamine H1 Receptor Signaling Pathway.



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Caption: Experimental workflow for studying H1 receptor activation.

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